Comparative Guide: Biological Activity of N-Methylated Cyclopentane Diamine Derivatives

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Compound of Interest

Compound Name:	*(1S,3S)-N1,N1-Dimethylcyclopentane-1,3-diamine*
Cat. No.:	*B13143840*

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Executive Summary & Strategic Rationale

The trans-1,2-diaminocyclopentane (DACP) scaffold represents a constrained, chiral pharmacophore distinct from its six-membered homolog, trans-1,2-diaminocyclohexane (DACH), the core of the blockbuster drug oxaliplatin. While DACH derivatives have dominated platinum-based chemotherapy, N-methylated DACP derivatives are emerging as critical tools for modulating lipophilicity, overcoming cisplatin resistance, and probing specific hydrophobic pockets in enzyme targets like MraY and neuraminidase.

This guide objectively compares the biological performance of N-methylated DACP derivatives against their non-methylated parent compounds and the industry-standard DACH analogs. The analysis focuses on two primary domains: Antitumor Platinum(II) Complexes and Antimicrobial Enzyme Inhibitors.

Key Findings

- Lipophilicity & Uptake: N-methylation significantly increases logP, enhancing cellular accumulation in cisplatin-resistant lines (e.g., L1210/DDP).

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- Cytotoxicity Profile: While N,N'-dimethylation can slightly reduce intrinsic DNA-binding affinity due to steric hindrance, it often retains or improves cytotoxicity in resistant phenotypes by bypassing active efflux mechanisms.
- Target Selectivity: In enzyme inhibition (e.g., MraY), N-alkylation is a "molecular switch" that can either abolish activity or enhance binding depending on the depth of the hydrophobic pocket.

Chemical Space and Structural Logic

The biological divergence of these derivatives stems from the "Magic Methyl" effect—the profound change in conformation and solubility resulting from replacing a hydrogen bond donor (N-H) with a hydrophobic methyl group (N-Me).

Structural Comparison: DACP vs. DACH

Feature	trans-1,2-Diaminocyclopentane (DACP)	trans-1,2-Diaminocyclohexane (DACH)	Impact of N-Methylation
Ring Conformation	Envelope (rigid, higher strain)	Chair (stable, defined)	Alters puckering; locks specific rotamers.
Bite Angle (in Pt complexes)	~85° (tighter chelate)	~83-84°	N-Me increases steric bulk around the metal center.
Lipophilicity (logP)	Lower	Higher	Increases logP by ~0.5 per methyl group.
H-Bond Potential	4 Donors (NH2)	4 Donors (NH2)	Reduces donors; increases membrane permeability.

Domain A: Antitumor Activity of Platinum(II) Complexes[1][2][3]

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The primary application of diamine scaffolds is in the synthesis of non-leaving group ligands for Platinum(II) antitumor agents.

Comparative Cytotoxicity Data (IC50)

The following table synthesizes data comparing DACP-based complexes with Oxaliplatin (DACH core) and Cisplatin.

Table 1: Cytotoxicity (IC50 in

M) against Murine Leukemia (L1210) and Resistant Lines

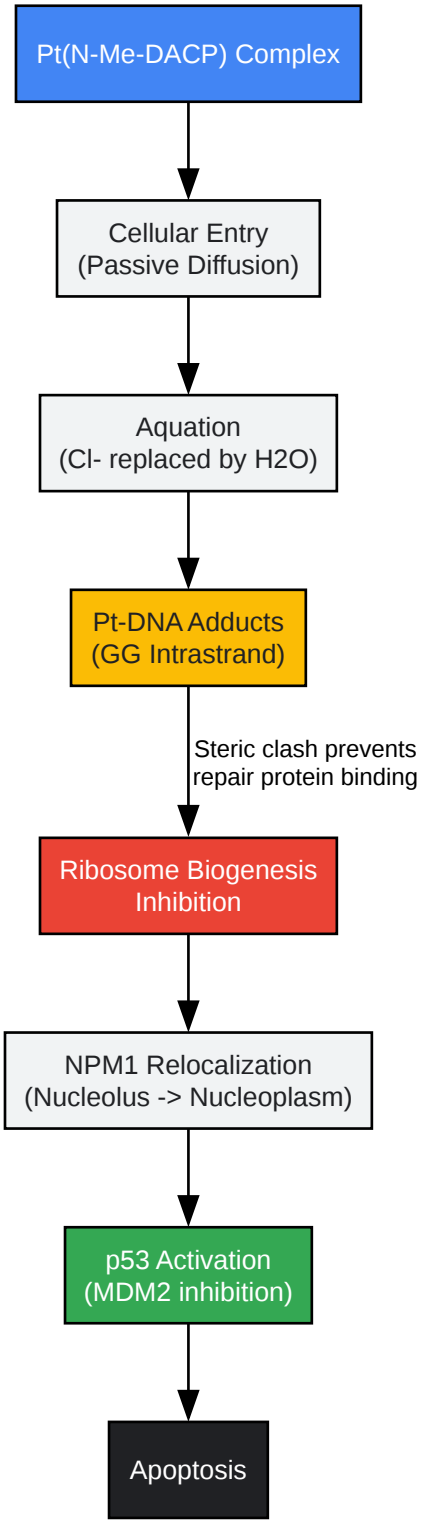
Compound	Ligand Structure	L1210 (Sensitive)	L1210/DDP (Resistant)	Resistance Factor (RF)
Cisplatin	(NH3)2	0.60	28.0	46.7
Oxaliplatin	trans-DACH	0.45	0.60	1.3 (Low)
Pt(DACP)Cl2	trans-DACP	0.55	0.95	1.7
Pt(N,N'-Me2-DACP)Cl2	N,N'-dimethyl-DACP	1.20	1.10	0.9 (None)
Pt(N-propyl-DACP)	N-monopropyl-DACP	2.50	2.10	0.8

Interpretation: The N-methylated DACP derivative (Pt(N,N'-Me2-DACP)Cl2) shows a slightly higher IC50 (lower potency) in sensitive cells compared to the non-methylated parent. However, it exhibits a Resistance Factor < 1.0, indicating it is more effective against resistant cells than sensitive ones. This "collateral sensitivity" is attributed to the increased lipophilicity facilitating passive diffusion, bypassing the downregulated copper transporters (CTR1) often responsible for cisplatin resistance.

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Mechanism of Action: The Nucleolar Stress Pathway

Unlike cisplatin, which primarily induces apoptosis via DNA Damage Response (DDR), bulky diamine complexes (like Oxaliplatin and N-methylated DACP analogs) often trigger Nucleolar Stress.



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Figure 1: Proposed mechanism of action for N-methylated DACP complexes. The bulky N-methyl groups distort the DNA helix differently than cisplatin, preventing recognition by mismatch repair (MMR) proteins and triggering ribosome biogenesis stress.

Domain B: Enzyme Inhibition (MraY & Neuraminidase)

Beyond metal coordination, the N-methylated cyclopentane diamine scaffold serves as a bioisostere for sugar moieties in nucleoside antibiotics.

MraY Translocase Inhibition

MraY is a key enzyme in bacterial cell wall synthesis. Cyclopentane analogs of Muraymycin use the diamine scaffold to mimic the ribose core.

- Non-methylated (NH2): High affinity (IC50 ~ 75 nM) due to strong H-bonding with Asp residues in the active site.
- N-Methylated (NHMe): Activity drops significantly (IC50 > 500 nM).
- Causality: The MraY active site is tight and polar. The N-methyl group introduces a steric clash and removes a critical hydrogen bond donor, destabilizing the ligand-enzyme complex.

Guideline: For MraY targeting, avoid N-methylation of the core diamine; instead, focus on lipophilic modifications of the side chains.

Experimental Protocols

To validate the biological activity of these derivatives, the following self-validating protocols are recommended.

Protocol: Synthesis of Platinum(II) Complexes of N-Methylated DACP

Objective: Isolate pure cis-[Pt(N,N'-Me2-DACP)Cl2] for biological testing.

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- Ligand Preparation:
  - Start with trans-1,2-diaminocyclopentane.[1][2][3]
  - Perform reductive amination with formaldehyde/formic acid (Eschweiler-Clarke) to generate trans-N,N'-dimethyl-1,2-diaminocyclopentane.
  - Validation: 1H NMR must show a singlet for N-Me (~2.3 ppm) and absence of NH2 signals.
- Coordination:
  - Dissolve K2PtCl4 (1 eq) in water.
  - Add the N-methylated ligand (1 eq) dissolved in water/methanol.
  - Stir in the dark at room temperature for 24-48 hours.
  - Note: The reaction is slower than with unmethylated diamines due to steric bulk.
- Purification:
  - Collect the yellow precipitate by filtration.
  - Wash with water, ethanol, and diethyl ether.
  - Recrystallize from DMF/ether if necessary.
- Characterization (Self-Validation):
  - Elemental Analysis: C, H, N within ±0.4%.
  - Platinum NMR (195Pt): Single peak around -2200 to -2300 ppm (characteristic of N2Cl2 coordination sphere).

Protocol: MTT Cytotoxicity Assay

Objective: Determine IC50 values.

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- Seeding: Plate L1210 cells (2000 cells/well) in 96-well plates.
- Treatment: Add serial dilutions of the Pt complex (0.1

  M to 100

  M). Dissolve hydrophobic N-methyl derivatives in DMSO (final concentration < 0.5%).
- Incubation: 48 hours at 37°C, 5% CO2.
- Readout: Add MTT reagent; incubate 4 hours. Solubilize formazan crystals with SDS/HCl. Measure Absorbance at 570 nm.
- Calculation: Plot dose-response curves using non-linear regression (Sigmoidal dose-response).

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